

An In-Depth Technical Guide to N-Methyl-N'-(hydroxy-PEG2)-Cy5

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Compound of Interest

Compound Name: N-Methyl-N'-(hydroxy-PEG2)-Cy5

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This technical guide offers a comprehensive overview of **N-Methyl-N'-(hydroxy-PEG2)-Cy5**, a fluorescent probe engineered for a variety of applications in research and drug development. The molecule consists of a core Cy5 cyanine dye, known for its far-red fluorescence, modified with a methyl group and a short polyethylene glycol (PEG) linker terminating in a hydroxyl group. This strategic design enhances the dye's utility in biological systems.

The inclusion of the hydrophilic PEG linker significantly improves water solubility, which can reduce the aggregation and non-specific binding often associated with cyanine dyes in aqueous buffers.^{[1][2]} The terminal hydroxyl group provides a versatile handle for further chemical modification, allowing its conjugation to a wide range of biomolecules and surfaces.^{[1][2][3]} This guide details its structure, properties, and common experimental procedures for its use.

Core Structure and Properties

N-Methyl-N'-(hydroxy-PEG2)-Cy5 is a derivative of the cyanine 5 (Cy5) fluorophore. Its fluorescence in the far-red part of the spectrum is highly advantageous for biological imaging, as it helps to minimize autofluorescence from endogenous molecules within cells and tissues.^{[1][4]} The key physicochemical and spectroscopic properties are summarized below. It is important for researchers to note that some reported values, particularly the molar extinction coefficient and emission maximum, can vary between suppliers and experimental conditions.^{[1][5]}

Table 1: Physicochemical and Spectroscopic Properties

Property	Value	Reference
Molecular Formula	C ₃₂ H ₄₁ ClN ₂ O ₃	[3][6]
Molecular Weight	537.10 g/mol	[6][7]
Excitation Maximum (λ _{ex})	649 - 650 nm	[1][4][5]
Emission Maximum (λ _{em})	667 - 691 nm	[1][4][5]
Molar Extinction Coefficient (ε)	~107,000 - 170,000 M ⁻¹ cm ⁻¹	[1][4]
Quantum Yield (Φ)	~0.2 (Typical for Cy5 core)	[4][7]
Recommended Laser Line	633 nm or 647 nm	[5]
Solubility	Water, DMSO, DMF, DCM	[5][8]

Key Applications

The unique structure of **N-Methyl-N'-(hydroxy-PEG2)-Cy5** makes it suitable for several advanced applications:

- **Fluorescent Labeling:** The terminal hydroxyl group can be chemically activated or functionalized, for example, by converting it into an N-hydroxysuccinimide (NHS) ester, to facilitate covalent labeling of proteins, antibodies, and other biomolecules via their primary amines.[1][4]
- **PROTAC Synthesis:** It serves as a PEG-based linker in the synthesis of Proteolysis-Targeting Chimeras (PROTACs), which are molecules designed to induce the degradation of specific target proteins.[9]
- **Bioconjugation:** The hydrophilic PEG spacer reduces steric hindrance and improves solubility during conjugation procedures, making it a valuable tool for creating fluorescent probes and trackers for use in aqueous environments.[2][10]

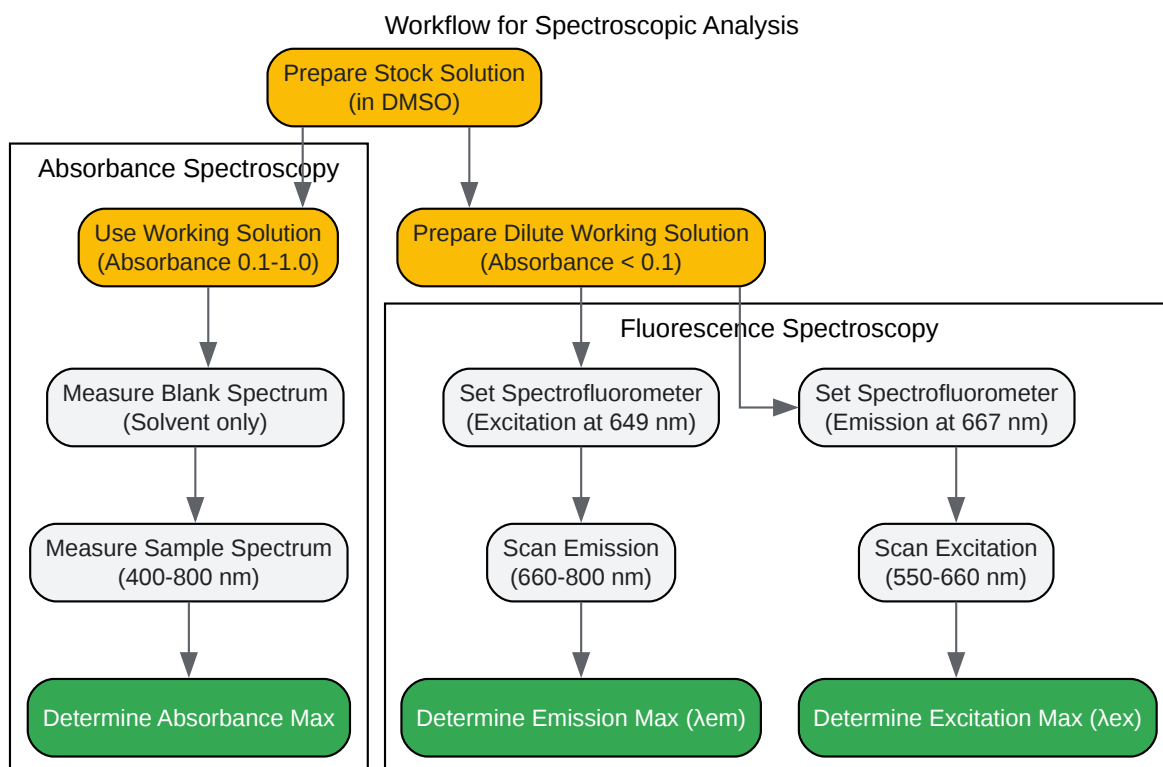
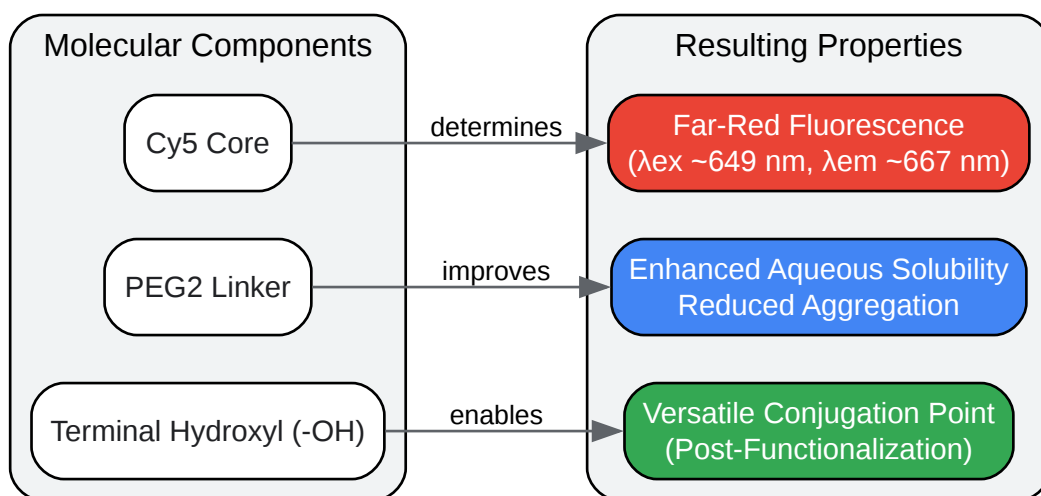
Experimental Protocols & Workflows

Accurate and reproducible results depend on meticulous experimental technique. Below are detailed protocols for the characterization and a common application of **N-Methyl-N'-(hydroxy-**

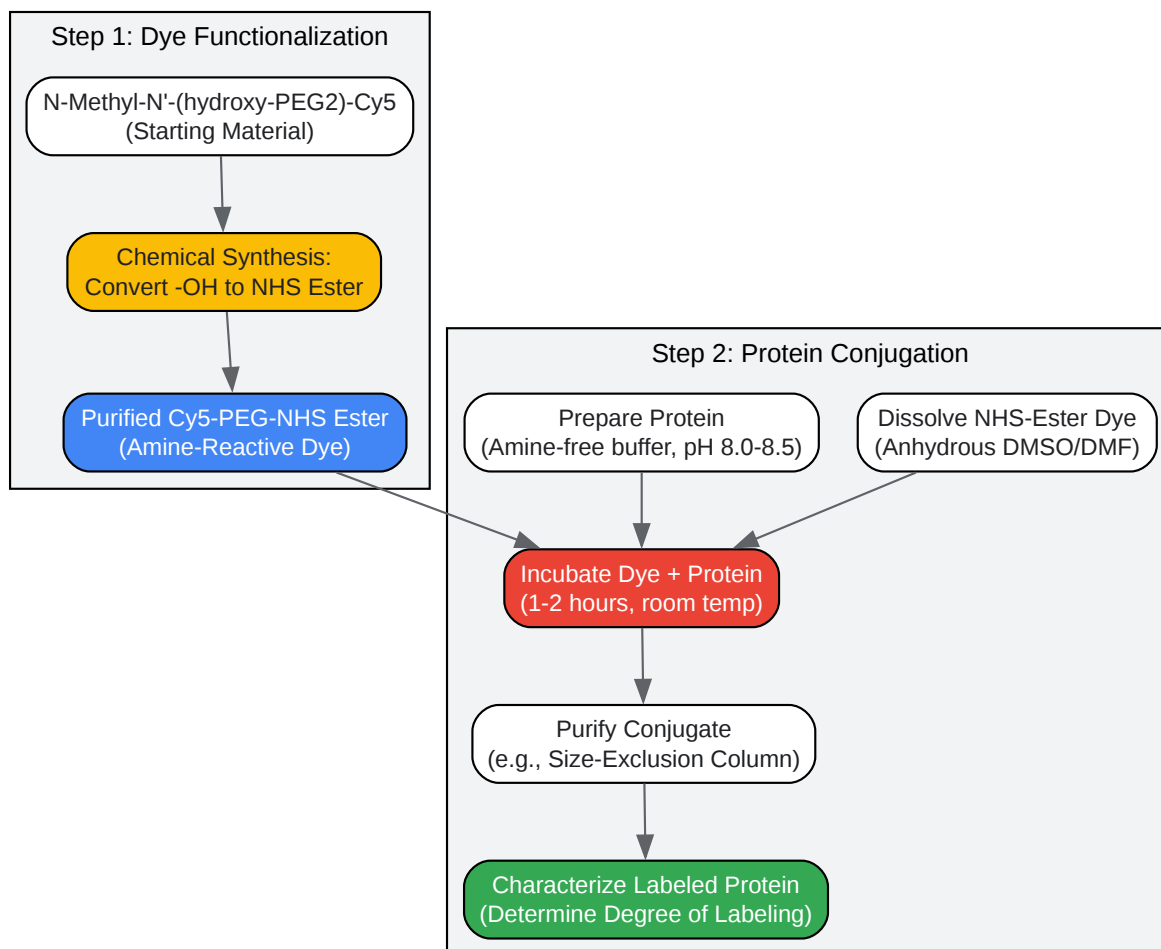
PEG2)-Cy5.

Logical Relationship of Molecular Components

The properties of **N-Methyl-N'-(hydroxy-PEG2)-Cy5** are a direct result of its constituent parts. The Cy5 core provides the fluorescence, while the PEG linker and terminal hydroxyl group confer solubility and reactivity.



Workflow for Protein Labeling



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